

Tyr-Pro Trifluoroacetate Salt: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: TYR-PRO TFA Salt

CAS No.: 51871-48-8

Cat. No.: B1437771

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This guide provides an in-depth technical overview of L-Tyrosyl-L-proline trifluoroacetate (Tyr-Pro TFA), a dipeptide salt of significant interest to researchers, scientists, and drug development professionals. This document moves beyond a simple data sheet to offer practical insights into its physicochemical properties, the rationale behind its common use as a TFA salt, and detailed experimental protocols for its characterization.

Introduction: The Significance of Tyr-Pro and its TFA Salt Form

The dipeptide L-Tyrosyl-L-proline (Tyr-Pro) is a subject of growing interest in neuroscience and nutritional science. Composed of the amino acids tyrosine and proline, this peptide has demonstrated the ability to cross the blood-brain barrier, suggesting its potential for neurological applications.[1] In research and development, synthetic peptides like Tyr-Pro are frequently prepared and purified as trifluoroacetate (TFA) salts. This is a direct consequence of the widespread use of trifluoroacetic acid in solid-phase peptide synthesis (SPPS) for cleaving the peptide from the resin and as an ion-pairing agent during purification by reverse-phase high-performance liquid chromatography (RP-HPLC).[2]

While the TFA counterion is often considered a mere artifact of the synthesis and purification process, its presence significantly influences the peptide's physicochemical properties, including solubility and stability. Understanding these effects is paramount for accurate experimental design and the successful development of peptide-based therapeutics.

Physicochemical Properties: A Tale of Two Moieties

A specific CAS Registry Number for **Tyr-Pro TFA salt** is not readily available in public databases. Therefore, for regulatory and documentation purposes, it is advisable to reference the CAS numbers of the constituent parts: L-Tyrosyl-L-proline and Trifluoroacetic Acid.

Below is a summary of the key physicochemical properties for both the parent dipeptide and its common counterion.

Property	L-Tyrosyl-L-proline	Trifluoroacetic Acid (TFA)
CAS Number	51871-47-7[1]	76-05-1
Molecular Formula	C ₁₄ H ₁₈ N ₂ O ₄ [3][4]	C ₂ HF ₃ O ₂
Molecular Weight	278.30 g/mol [1][3]	114.02 g/mol
Appearance	Not specified (typically a white solid)	Colorless, fuming liquid
Solubility (Predicted)	2.84 g/L in water[4]	Miscible in water
Melting Point	Not available	-15.4 °C
Boiling Point	Not available	72.4 °C
pKa (Strongest Acidic)	3.55 (Predicted)[4]	Not applicable
pKa (Strongest Basic)	8.01 (Predicted)[4]	Not applicable

The formation of the TFA salt generally enhances the solubility of peptides in aqueous solutions, a desirable characteristic for many biological assays and formulations.[5] However, the presence of TFA can also impact experimental outcomes, and for certain applications, its removal and exchange for another counterion, such as acetate or hydrochloride, may be necessary.[6]

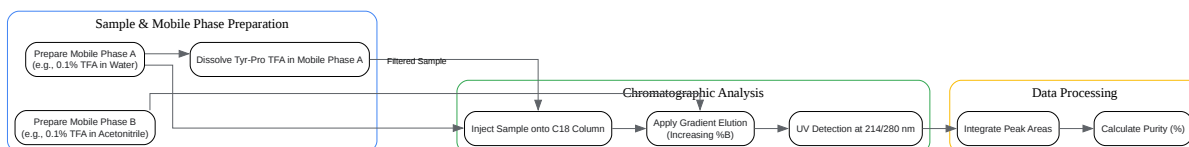
Experimental Protocols for Characterization

The comprehensive characterization of **Tyr-Pro TFA salt** is crucial to ensure its identity, purity, and suitability for its intended application. The following section details key experimental protocols, explaining the rationale behind each step.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

Principle: Reversed-phase HPLC separates peptides based on their hydrophobicity. A non-polar stationary phase (e.g., C18) is used with a polar mobile phase, typically a mixture of water and an organic solvent like acetonitrile. Peptides are eluted by a gradient of increasing organic solvent concentration. Trifluoroacetic acid is often added to the mobile phase as an ion-pairing agent to improve peak shape and resolution.[7][8]

Workflow:



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Caption: HPLC workflow for purity analysis of Tyr-Pro TFA.

Detailed Methodology:

- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% (v/v) Trifluoroacetic Acid in HPLC-grade water.

- Mobile Phase B: 0.1% (v/v) Trifluoroacetic Acid in HPLC-grade acetonitrile.
- Sample Preparation: Dissolve a small, accurately weighed amount of **Tyr-Pro TFA salt** in Mobile Phase A to a known concentration (e.g., 1 mg/mL). Filter the solution through a 0.22 μm syringe filter before injection.
- Chromatographic Conditions:
 - Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 3.5 μm particle size).
 - Flow Rate: 1.0 mL/min.
 - Detection: UV absorbance at 214 nm (for the peptide bond) and 280 nm (for the tyrosine side chain).
 - Gradient: A typical gradient would be a linear increase from 5% to 95% Mobile Phase B over 20-30 minutes.[1]
- Data Analysis: The purity of the peptide is determined by integrating the area of the main peak and expressing it as a percentage of the total area of all peaks detected at 214 nm.

Mass Spectrometry (MS) for Identity Confirmation

Principle: Mass spectrometry measures the mass-to-charge ratio (m/z) of ionized molecules. For peptides, electrospray ionization (ESI) is a common technique that generates intact molecular ions. The measured molecular weight can be compared to the theoretical molecular weight to confirm the peptide's identity.

Workflow:



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Caption: Mass spectrometry workflow for Tyr-Pro identity confirmation.

Detailed Methodology:

- **Sample Preparation:** Prepare a dilute solution of the **Tyr-Pro TFA salt** (e.g., 10-100 μM) in a solvent suitable for ESI-MS, such as 50:50 acetonitrile:water with 0.1% formic acid.
- **Instrumentation:** The sample can be introduced into the mass spectrometer via direct infusion or by coupling the HPLC system to the mass spectrometer (LC-MS). ESI in positive ion mode is typically used for peptides.
- **Data Acquisition:** Acquire the mass spectrum over a relevant m/z range. For Tyr-Pro, the expected protonated molecule $[\text{M}+\text{H}]^+$ would have an m/z of approximately 279.13.
- **Data Analysis:** Compare the experimentally observed m/z value with the calculated theoretical mass of the protonated Tyr-Pro. High-resolution mass spectrometry can provide a highly accurate mass measurement, further confirming the elemental composition.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

Principle: NMR spectroscopy provides detailed information about the chemical environment of atoms within a molecule. For peptides, 1D (^1H) and 2D (e.g., COSY, TOCSY, NOESY) NMR experiments can be used to confirm the amino acid sequence and provide insights into the three-dimensional structure in solution.[9]

Detailed Methodology:

- **Sample Preparation:** Dissolve the **Tyr-Pro TFA salt** in a suitable deuterated solvent (e.g., D_2O or a mixture of $\text{H}_2\text{O}/\text{D}_2\text{O}$). The concentration required for NMR is typically higher than for MS, in the millimolar range.
- **Data Acquisition:**
 - 1D ^1H NMR: Provides a general overview of the proton signals.

- 2D COSY (Correlation Spectroscopy): Identifies protons that are coupled to each other through chemical bonds, which is useful for assigning protons within an amino acid residue.
- 2D TOCSY (Total Correlation Spectroscopy): Shows correlations between all protons within a spin system (i.e., within a single amino acid residue).
- 2D NOESY (Nuclear Overhauser Effect Spectroscopy): Reveals protons that are close to each other in space (typically $< 5 \text{ \AA}$), providing information about the peptide's conformation and the sequence of amino acids.[10]
- Data Analysis: The sequential assignment of proton resonances is a key step in analyzing the NMR data of a peptide. This involves a stepwise process of identifying the spin systems of the individual amino acids and then connecting them in the correct order based on NOE cross-peaks between adjacent residues.

Solubility Testing

Principle: Determining the solubility of a peptide salt in various solvents is crucial for its application in biological assays and for formulation development. A simple, stepwise approach is often employed.[5][11][12]

Detailed Methodology:

- Initial Solvent Selection: Based on the peptide's properties (Tyr-Pro is relatively polar), start with aqueous buffers.[13]
- Stepwise Solubilization:
 - Attempt to dissolve the peptide in deionized water or a common biological buffer (e.g., phosphate-buffered saline, PBS) at the desired concentration.
 - If the peptide does not dissolve, sonication can be applied gently.
 - If the peptide remains insoluble, the addition of a small amount of an organic solvent (e.g., acetonitrile or dimethyl sulfoxide (DMSO)) or an acid/base (depending on the peptide's isoelectric point) can be tested.[5]

- Observation and Quantification: Visually inspect for complete dissolution. For a more quantitative assessment, the solution can be centrifuged, and the concentration of the peptide in the supernatant can be measured by UV-Vis spectrophotometry at 280 nm.

Melting Point Determination

Principle: The melting point is a fundamental physical property that can be an indicator of purity. For peptides, which may decompose at high temperatures, specialized techniques may be required.[\[14\]](#)[\[15\]](#)

Detailed Methodology:

- Instrumentation: A standard melting point apparatus can be used.
- Sample Preparation: A small amount of the lyophilized **Tyr-Pro TFA salt** is packed into a capillary tube.[\[16\]](#)
- Measurement: The sample is heated at a controlled rate, and the temperature range over which the solid melts is recorded. A sharp melting range is often indicative of high purity. For compounds that decompose, the decomposition temperature is often reported instead of a true melting point. Fast scanning calorimetry can be an alternative for peptides that decompose upon slow heating.[\[14\]](#)[\[17\]](#)

Conclusion

Tyr-Pro TFA salt is a valuable research tool with potential applications in various scientific disciplines. A thorough understanding of its physicochemical properties and the application of robust analytical techniques are essential for obtaining reliable and reproducible experimental results. This guide provides a foundational framework for researchers working with this and other peptide TFA salts, emphasizing the importance of a comprehensive characterization strategy to ensure the quality and integrity of these critical reagents.

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